

An In-depth Technical Guide to Erythromycin Ethylsuccinate: Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: *Erythromycin Ethylsuccinate*

Cat. No.: *B7790486*

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Abstract

Erythromycin Ethylsuccinate is a macrolide antibiotic, an ester of erythromycin, widely utilized for the treatment of various bacterial infections.[1] This technical guide provides a comprehensive overview of its molecular structure, key chemical properties, and the experimental methodologies used for its characterization. Detailed information is presented to support research, development, and quality control activities related to this important pharmaceutical compound.

Molecular Structure

Erythromycin Ethylsuccinate is chemically designated as the 2'-(ethyl succinate) ester of erythromycin A.[2] The core structure consists of a 14-membered lactone ring characteristic of macrolide antibiotics, to which two sugar moieties, desosamine and cladinose, are attached. The ethyl succinate group is esterified to the 2'-hydroxyl group of the desosamine sugar.[3] This modification enhances the acid stability of the compound, improving its oral bioavailability. [3]

The IUPAC name for the main component, erythromycin A 2''-(ethyl succinate), is (3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-4-[(2,6-dideoxy-3-C-methyl-3-O-methyl- α -L-ribo-

hexopyranosyl)oxy]-14-ethyl-7,12,13-trihydroxy-3,5,7,9,11,13-hexamethyl-6-[[3,4,6-trideoxy-3-(dimethylamino)-2-O-(4-ethoxy-4-oxobutanoyl)- β -D-xylohexopyranosyl]oxy]oxacyclotetradecane-2,10-dione.[4]

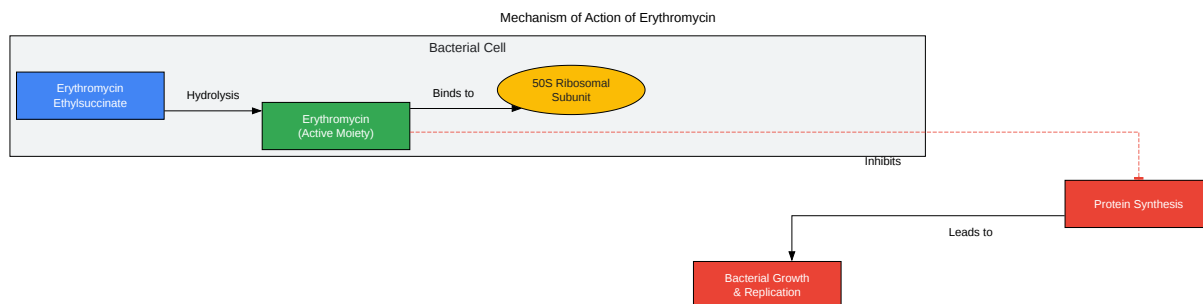
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Erythromycin Ethylsuccinate** is presented in the table below. These properties are crucial for its formulation, delivery, and analytical characterization.

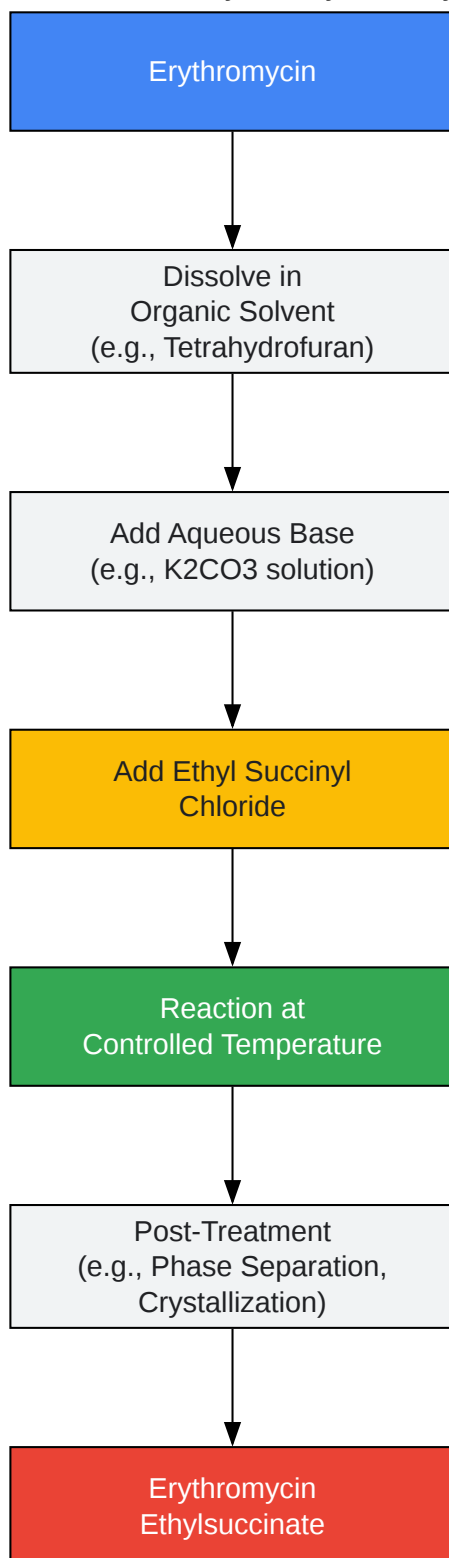
Property	Value	References
Molecular Formula	C43H75NO16	
Molecular Weight	862.05 g/mol	
Appearance	White or almost white, crystalline powder, hygroscopic.	
Melting Point	219-224 °C	
Boiling Point	778.19 °C (rough estimate)	
Solubility	Practically insoluble in water; freely soluble in acetone, anhydrous ethanol, and methanol; slightly soluble in diethyl ether.	
pKa	13.09 \pm 0.70 (Predicted, Strongest Acidic); 7.87 (Strongest Basic)	
Stability	Hygroscopic. After reconstitution, suspensions are stable for 10 days at 2-8 °C.	

Mechanism of Action

Erythromycin Ethylsuccinate is a bacteriostatic antibiotic that functions by inhibiting protein synthesis in susceptible bacteria. The active moiety, erythromycin, binds to the 50S subunit of the bacterial ribosome. This binding interferes with the translocation step of protein synthesis, preventing the elongation of the polypeptide chain and ultimately halting bacterial growth and replication.



Synthesis Workflow of Erythromycin Ethylsuccinate

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References

- 1. Development of a stability-indicating high performance liquid chromatography method for assay of erythromycin ethylsuccinate in powder for oral suspension dosage form - Arabian Journal of Chemistry [arabjchem.org]
- 2. letstalkacademy.com [letstalkacademy.com]
- 3. researchgate.net [researchgate.net]
- 4. go.drugbank.com [go.drugbank.com]
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